

2-Amino-2-(4-chlorophenyl)ethanol CAS number and molecular weight

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Compound of Interest

Compound Name:	2-Amino-2-(4-chlorophenyl)ethanol
Cat. No.:	B175651

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An In-Depth Technical Guide to 2-Amino-2-(4-chlorophenyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Amino-2-(4-chlorophenyl)ethanol**, a key chiral intermediate in pharmaceutical synthesis. It details its chemical and physical properties, outlines synthetic and analytical methodologies, and discusses its applications and safety considerations.

Core Compound Identification

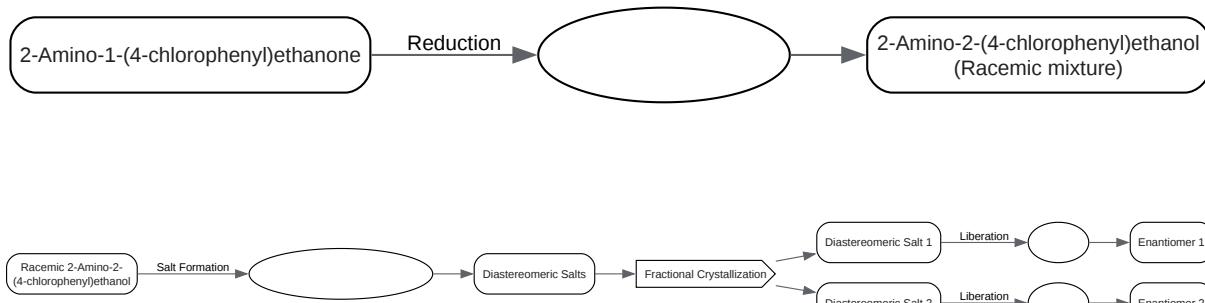
Chemical Identity: **2-Amino-2-(4-chlorophenyl)ethanol** is a chiral amino alcohol. Its structure consists of a chlorophenyl group attached to a carbon atom that also bears an amino group and a hydroxymethyl group.

CAS Number: The Chemical Abstracts Service (CAS) registry number for **2-Amino-2-(4-chlorophenyl)ethanol** is 179811-64-4.[\[1\]](#)

Molecular Formula: C₈H₁₀CINO

Molecular Weight: The molecular weight of this compound is approximately 171.62 g/mol .[\[1\]](#)

Chemical Structure:



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References

- 1. 2-aMino-2-(4-chlorophenyl)ethanol(179811-64-4) 1H NMR spectrum [chemicalbook.com]
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